

# An In-depth Technical Guide to 2-Ethylhexyl Bromide: Physical and Chemical Properties

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## Compound of Interest

Compound Name: *2-Ethylhexyl bromide*

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Ethylhexyl bromide**. The information is presented in a structured format to facilitate easy access and comparison of data, supplemented with detailed experimental protocols and visual workflows to support laboratory applications.

## Physical Properties

**2-Ethylhexyl bromide** is a colorless to light yellow liquid.<sup>[1]</sup> A summary of its key physical properties is provided in the tables below.

Table 1: General Physical Properties of **2-Ethylhexyl Bromide**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>17</sub> Br	[2][3][4]
Molecular Weight	193.12 g/mol	[2][4][5]
Appearance	Colorless to pale yellow liquid	[1][6]
Odor	Faint, characteristic odor	[1][6]

Table 2: Quantitative Physical Properties of **2-Ethylhexyl Bromide**

Property	Value	Conditions	Source(s)
Density	1.086 g/mL	at 25 °C	[2][7]
1.0800 g/mL	[3]		
1.12 g/cm <sup>3</sup>	[2]		
Boiling Point	75-77 °C	at 16 mmHg	[2][3][5][7]
190.8 °C	at 760 mmHg	[8]	
183-185 °C	[6]		
Melting Point	-55 °C (estimate)	[2][8]	
Refractive Index	n <sub>20/D</sub> 1.4538	[2][7]	
1.4530 to 1.4550	[3]		
Flash Point	157 °F (69.4 °C)	[2][8]	
69 °C	[3]		
Solubility	Insoluble in water.		
	Soluble in chloroform, ethyl acetate, and other organic solvents.	[1][2][3][6]	

## Chemical Properties

**2-Ethylhexyl bromide** is a reactive compound primarily used as an intermediate in organic synthesis.[1][6] Its reactivity stems from the presence of the bromine atom, which is a good leaving group in nucleophilic substitution reactions.[9]

Stability and Reactivity:

- Stability: Stable under normal conditions.[6][10] Some commercial preparations contain stabilizers like potassium carbonate.[7][11]

- Reactivity: It participates in nucleophilic substitution and elimination reactions.[9] It can undergo hydrolysis in the presence of water or other nucleophiles.[6]
- Incompatible Materials: Strong oxidizing agents and strong bases.[10]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon monoxide, carbon dioxide, and hydrogen halides.[10]

Common Reactions:

- Alkylation Agent: It is used to introduce the 2-ethylhexyl group into other molecules, a common strategy to enhance solubility in organic media.[9] This is particularly useful in the synthesis of pharmaceuticals, agrochemicals, and materials for electronics.
- Grignard Reagent Formation: It can react with magnesium to form the corresponding Grignard reagent, (2-ethylhexyl)magnesium bromide, which is a versatile tool for forming carbon-carbon bonds.[9]
- Synthesis of Other Compounds: It serves as a starting material for the production of various chemicals, including plasticizers, surfactants, and flame retardants.[6][9]

## Experimental Protocols

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

- Liquid paraffin or silicone oil (for Thiele tube)
- **2-Ethylhexyl bromide** sample

Procedure:

- Fill the Thiele tube with liquid paraffin to a level just above the side arm.
- Place a small amount (a few milliliters) of **2-Ethylhexyl bromide** into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the heat-transfer liquid covers the sample.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[\[2\]](#)[\[3\]](#)

## Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

Materials:

- Pycnometer

- Analytical balance
- Thermometer
- **2-Ethylhexyl bromide** sample
- Distilled water (for calibration)

**Procedure:**

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature bath until it reaches thermal equilibrium (e.g., 25 °C).
- Carefully dry the outside of the pycnometer and weigh it. Record the mass ( $m_2$ ).
- Empty and dry the pycnometer again.
- Fill the pycnometer with **2-Ethylhexyl bromide** and allow it to reach the same constant temperature as the water.
- Dry the exterior and weigh the filled pycnometer. Record the mass ( $m_3$ ).
- The density of **2-Ethylhexyl bromide** can be calculated using the known density of water at that temperature.

## Determination of Refractive Index (Abbe Refractometer)

An Abbe refractometer is used to measure the refractive index of liquids.

**Materials:**

- Abbe refractometer
- Dropper or pipette

- **2-Ethylhexyl bromide** sample
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

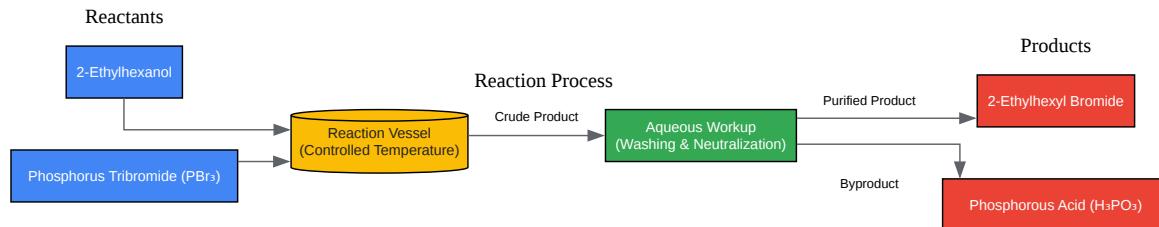
Procedure:

- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **2-Ethylhexyl bromide** onto the prism.
- Close the prism and ensure the liquid spreads evenly.
- Adjust the light source and mirror to illuminate the field of view.
- Rotate the coarse adjustment knob until the light and dark fields are visible.
- Turn the fine adjustment knob to bring the dividing line into sharp focus.
- If a colored band is visible, adjust the dispersion correction to make the dividing line sharp and colorless.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index from the scale.[\[12\]](#)

## Visualizations

### Synthesis of 2-Ethylhexyl Bromide

The following diagram illustrates a common laboratory-scale synthesis of **2-Ethylhexyl bromide** from 2-ethylhexanol using phosphorus tribromide.[\[8\]](#)

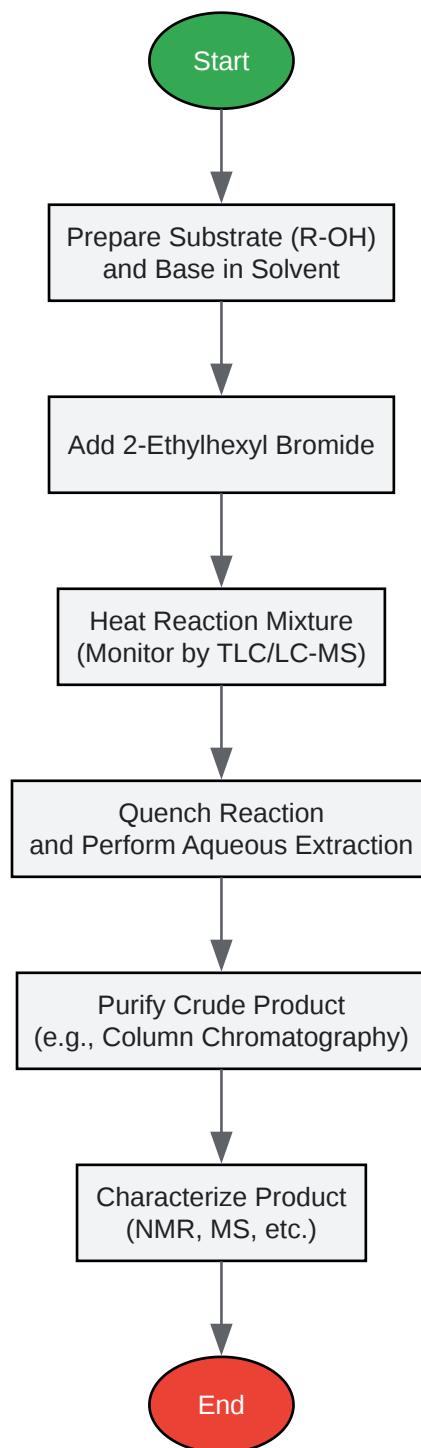


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Caption: Synthesis of **2-Ethylhexyl Bromide** from 2-Ethylhexanol.

## General Workflow for O-Alkylation using **2-Ethylhexyl Bromide**

This diagram outlines a general experimental workflow for an O-alkylation reaction where **2-Ethylhexyl bromide** is used as the alkylating agent.



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Caption: General workflow for an O-alkylation reaction.

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